

N-Isononylcyclohexylamine: A Technical Overview of Chemical Properties

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Compound of Interest

Compound Name: *N-Isononylcyclohexylamine*

Cat. No.: *B15175798*

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N-Isononylcyclohexylamine is a secondary amine with the chemical formula C₁₅H₃₁N. Its structure consists of a cyclohexyl group and an isononyl group attached to a nitrogen atom. This technical guide provides an overview of its known chemical properties, synthesis, and safety information, with a focus on experimental methodologies.

Core Physicochemical Properties

Quantitative data for **N-Isononylcyclohexylamine** is not extensively available in publicly accessible literature. The following table summarizes the available information.

Property	Value	Source
CAS Number	93963-89-4	[1]
Molecular Formula	C ₁₅ H ₃₁ N	[1]
Molar Mass	225.41 g/mol	[1]

Experimental Protocols

Detailed experimental protocols for determining the physicochemical properties of **N-Isononylcyclohexylamine** are not available. However, standard methodologies for characterizing liquid amines can be applied.

Determination of Boiling Point

The boiling point of a liquid amine can be determined using methods such as distillation under atmospheric or reduced pressure, as outlined in standard organic chemistry laboratory manuals. The observed boiling point would then be corrected to standard pressure.

Measurement of Density

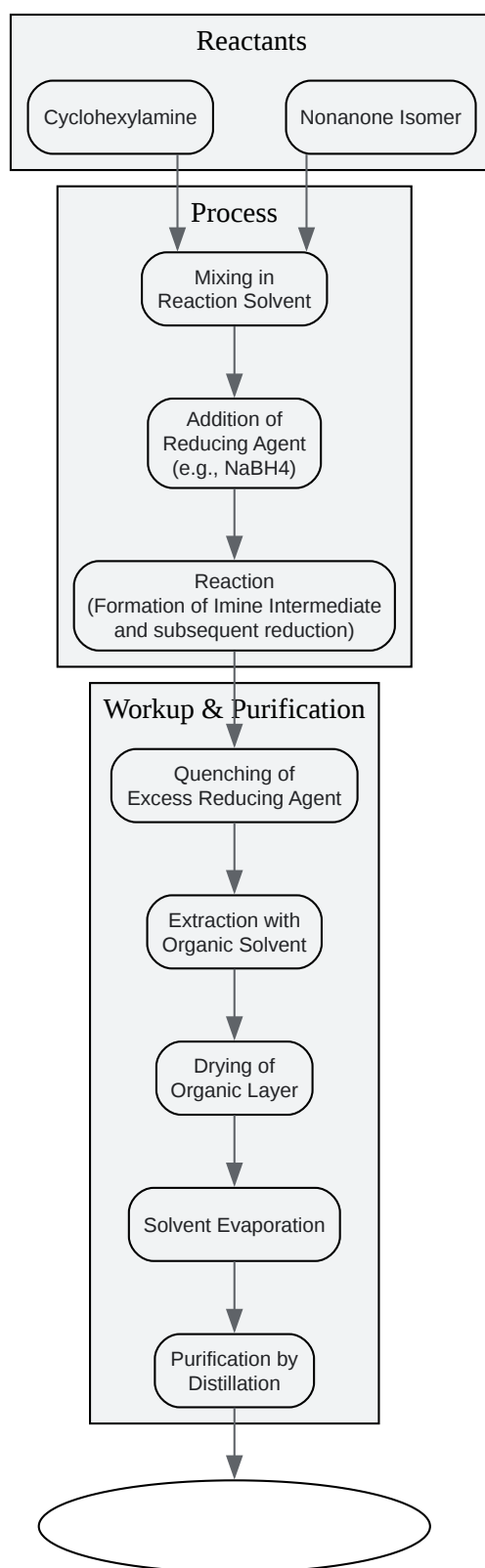
The density of liquid amines can be accurately measured using a pycnometer or a digital density meter. The measurement should be performed at a controlled temperature, typically 20°C or 25°C.

Solubility Assessment

The solubility of **N-Isononylcyclohexylamine** in various solvents (e.g., water, ethanol, acetone, and nonpolar organic solvents) can be determined by adding the amine to a known volume of the solvent at a specific temperature until saturation is reached. The concentration of the saturated solution can then be determined by analytical methods such as gas chromatography.

Synthesis of N-Isononylcyclohexylamine

A general and common method for the synthesis of secondary amines like **N-Isononylcyclohexylamine** is through reductive amination. This process involves the reaction of a primary amine (cyclohexylamine) with a ketone or aldehyde (a nonanone isomer) in the presence of a reducing agent.



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Caption: General workflow for the synthesis of **N-Isononylcyclohexylamine** via reductive amination.

Safety Information

For detailed safety and handling information, it is crucial to consult the Safety Data Sheet (SDS) provided by the supplier. General safety precautions for handling amines include working in a well-ventilated area, wearing appropriate personal protective equipment (gloves, safety glasses), and avoiding contact with skin and eyes. Amines are typically basic and can be corrosive.

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References

- 1. byjus.com [byjus.com]
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